

# Borax (Sodium Tetraborate Decahydrate): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Borax

Cat. No.: B076245

[Get Quote](#)

CAS Number: 1303-96-4[1][2]

This technical guide provides an in-depth overview of the chemical and physical properties, toxicological data, and safety information for **borax**, also known as sodium tetraborate decahydrate. The information is intended for researchers, scientists, and drug development professionals.

## Core Safety and Identification

**Borax** decahydrate is a white, odorless, crystalline solid.[1] While it is a naturally occurring mineral, it is not without hazards. It is classified as a reproductive toxicity category 2 substance and a serious eye irritant.[3]

GHS Hazard Statements:

- H319: Causes serious eye irritation.[3]
- H361: Suspected of damaging fertility or the unborn child.[3]

## Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **borax** decahydrate.

## Table 1: Physicochemical Properties of Borax Decahydrate

| Property            | Value  | Reference |
|---------------------|--|-----------|
| Molecular Formula   | $\text{Na}_2\text{B}_4\text{O}_7 \cdot 10\text{H}_2\text{O}$ | [1]       |
| Molecular Weight    | 381.37 g/mol   | [4][5][6] |
| Appearance          | White, odorless, crystalline solid                           | [1][4]    |
| Melting Point       | 62 °C (144 °F) (decomposes)                                  | [4]       |
| Boiling Point       | 1,575 °C (2,867 °F)  | [7]       |
| Specific Gravity    | 1.71 - 1.73 g/cm <sup>3</sup>                                | [4][8]    |
| Solubility in Water | 4.71% @ 20°C   | [4]       |
| pH                  | 9.2 (1% solution)  | [4]       |

## Table 2: Toxicological Data for Borax Decahydrate

| Endpoint                | Species | Route      | Value               | Reference  |
|-------------------------|---------|------------|---------------------|------------|
| LD50 (Acute Oral)       | Rat     | Oral       | 4,500 - 6,000 mg/kg | [9][10]    |
| LD50 (Acute Dermal)     | Rabbit  | Dermal     | > 2,000 mg/kg       | [9][10]    |
| LC50 (Acute Inhalation) | Rat     | Inhalation | > 2.0 mg/L          | [4][9][10] |
| Skin Irritation         | Rabbit  | Dermal     | Non-irritant        | [4][9][10] |
| Eye Irritation          | Rabbit  | Ocular     | Irritant            | [4][9]     |

## Table 3: Occupational Exposure Limits for Borax Decahydrate

| Organization | Limit   | Value                                   |
|--------------|---------|---|
| ACGIH        | TLV-TWA | 5 mg/m <sup>3</sup>                     |
| NIOSH        | REL-TWA | 5 mg/m <sup>3</sup> <a href="#">[1]</a> |
| OSHA         | PEL     | 10 mg/m <sup>3</sup> (total dust)       |

## Experimental Protocols

The assessment of **borax**'s safety profile relies on standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

### OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This guideline details the procedure for assessing the potential of a substance to cause eye irritation or corrosion.

Methodology:

- **Animal Model:** The albino rabbit is the preferred species for this test.
- **Procedure:** A single dose of the test substance is applied to the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[\[11\]](#)
- **Observation:** The eyes are examined for signs of irritation, such as redness, swelling, and discharge, at specific intervals (1, 24, 48, and 72 hours after application). The reversibility of any observed effects is also assessed.
- **Endpoint:** The severity of the ocular reactions is scored to determine the irritation potential of the substance.

### OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This guideline outlines the procedure for evaluating the potential of a substance to cause skin irritation or corrosion.

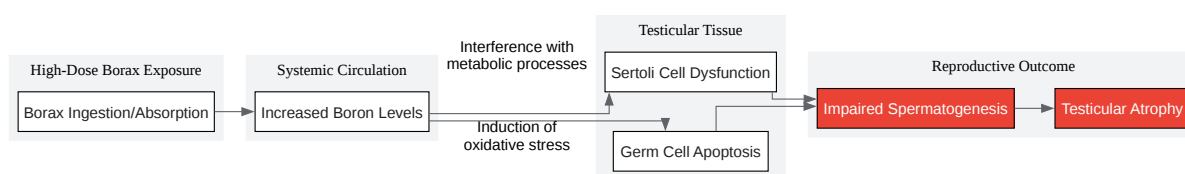
### Methodology:

- **Animal Model:** The albino rabbit is the recommended species.
- **Procedure:** The test substance is applied to a small, shaved area of the animal's skin.<sup>[12]</sup> A control site on the same animal remains untreated. The application site is typically covered with a gauze patch.
- **Observation:** The skin is examined for erythema (redness) and edema (swelling) at various time points after application.
- **Endpoint:** The degree of skin reaction is scored to classify the substance's irritation or corrosive potential.<sup>[12]</sup>

## Signaling Pathways and Workflows

### Potential Mechanism of Reproductive Toxicity

While the precise molecular mechanism of **borax**-induced reproductive toxicity is not fully elucidated, studies in animal models suggest that high doses of borates can lead to testicular effects, including testicular atrophy and reduced sperm production.<sup>[13][14]</sup> It is hypothesized that boron may interfere with key enzymes or signaling pathways involved in spermatogenesis.

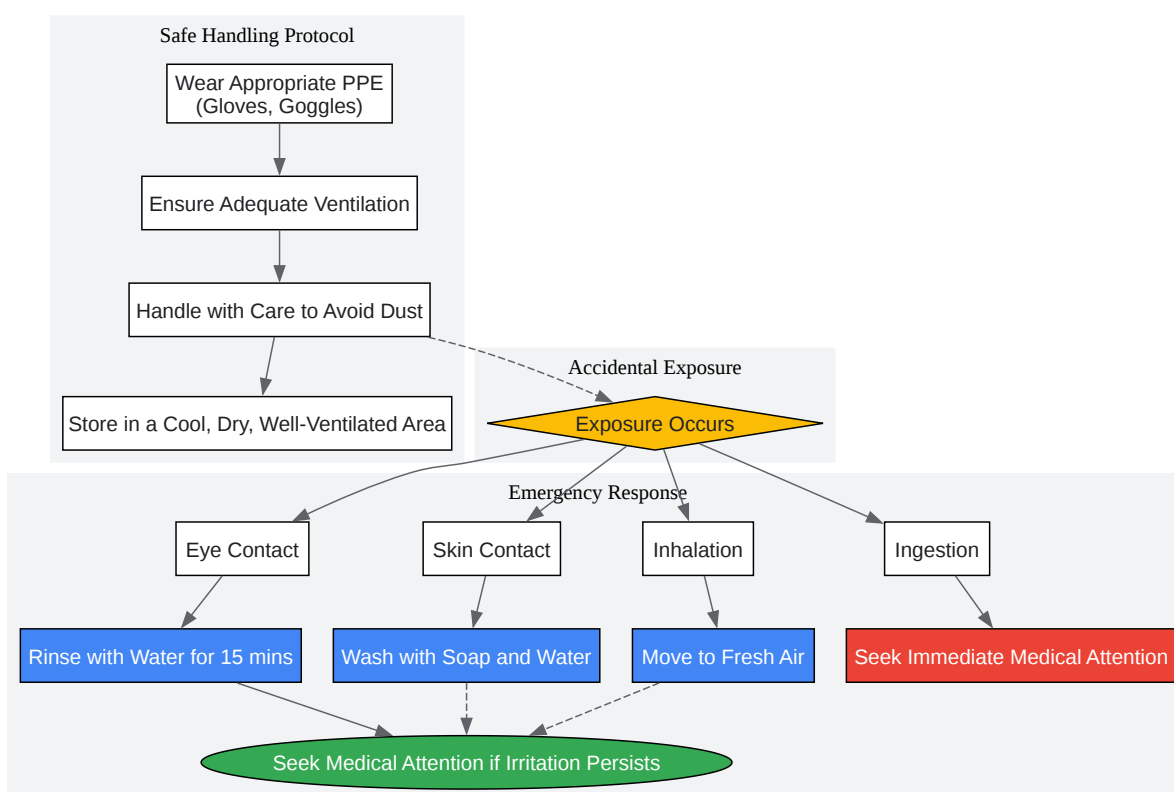


[Click to download full resolution via product page](#)

Caption: Hypothetical pathway of **borax**-induced reproductive toxicity.

## Safe Handling and Emergency Response Workflow

Proper handling and emergency preparedness are crucial when working with **borax**. The following workflow outlines the key steps for safe use and response to accidental exposure.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling and emergency response for **borax**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CDC - NIOSH Pocket Guide to Chemical Hazards - Borates, tetra, sodium salts (Decahydrate) [cdc.gov]
- 2. 1303-96-4 CAS | di-SODIUM TETRABORATE DECAHYDRATE (BORAX) | Inorganic Salts | Article No. 06038 [lobachemie.com]
- 3. hillbrothers.com [hillbrothers.com]
- 4. avocadosource.com [avocadosource.com]
- 5. Borax Decahydrate | Multifunctional boric oxide source | U.S. Borax [borax.com]
- 6. Boraxdecahydrate | B<sub>4</sub>H<sub>20</sub>Na<sub>2</sub>O<sub>17</sub> | CID 154701088 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. etimineusa.com [etimineusa.com]
- 8. americanborate.com [americanborate.com]
- 9. hillbrothers.com [hillbrothers.com]
- 10. nexchem.co.uk [nexchem.co.uk]
- 11. oecd.org [oecd.org]
- 12. OECD N°404 : Laboratory skin irritant/corrosive test - Analytice [analytice.com]
- 13. TR 063 - Reproductive and General Toxicology of some Inorganic Borates and Risk Assessment for Human Beings - ECETOC [ecetoc.org]
- 14. Effect of borax on immune cell proliferation and sister chromatid exchange in human chromosomes - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Borax (Sodium Tetraborate Decahydrate): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076245#borax-cas-number-and-safety-data-sheet-information]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)